

# Deshydroxyethoxy Ticagrelor-d7: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Deshydroxyethoxy Ticagrelor-d7

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Deshydroxyethoxy Ticagrelor-d7**, a deuterated analog of a key active metabolite of the antiplatelet drug Ticagrelor. This document outlines its chemical properties, provides a detailed analytical methodology for its quantification, and illustrates its metabolic context.

## Certificate of Analysis: Quantitative Data Summary

The following tables summarize the key quantitative data for **Deshydroxyethoxy Ticagrelor-d7**, compiled from various certificates of analysis and product information sheets.

Table 1: General Properties

Property	Value
Chemical Name	(1S,2R,3S,4R)-4-(7-(((1R,2S)-2-(3,4-difluorophenyl)cyclopropyl)amino)-5-((propyl-d7)thio)-3H-[1][2]triazolo[4,5-d]pyrimidin-3-yl)cyclopentane-1,2,3-triol
Synonyms	AR-C 124910XX-d7
Molecular Formula	C <sub>21</sub> H <sub>17</sub> D <sub>7</sub> F <sub>2</sub> N <sub>6</sub> O <sub>3</sub> S
Molecular Weight	485.56 g/mol
Appearance	White to Off-White Solid
Storage Conditions	2-8 °C in a well-closed container

Table 2: Analytical Data

Test	Specification
Chromatographic Purity (by HPLC)	>95%
Isotopic Enrichment	>95%
<sup>1</sup> H-NMR	Conforms to structure
Mass Spectrometry	Conforms to structure
Solubility	Soluble in DMSO, Methanol

## Experimental Protocols

**Deshydroxyethoxy Ticagrelor-d7** is primarily used as an internal standard in pharmacokinetic and metabolic studies of Ticagrelor. The following is a representative experimental protocol for the quantification of Deshydroxyethoxy Ticagrelor using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), a common application for its deuterated analog.

## Quantification of Deshydroxyethoxy Ticagrelor in Human Plasma using HPLC-MS/MS

This method outlines the simultaneous quantification of Ticagrelor and its active metabolite, Deshydroxyethoxy Ticagrelor, where **Deshydroxyethoxy Ticagrelor-d7** would be used as an internal standard.

### 2.1.1. Materials and Reagents

- Reference standards of Ticagrelor and Deshydroxyethoxy Ticagrelor
- Internal Standard: **Deshydroxyethoxy Ticagrelor-d7**
- Human plasma (with K<sub>2</sub>-EDTA as anticoagulant)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (deionized, 18 MΩ·cm)

### 2.1.2. Instrumentation

- HPLC system with a binary pump and autosampler
- Tandem mass spectrometer with an electrospray ionization (ESI) source

### 2.1.3. Chromatographic Conditions

- Column: Eclipse XDB-C8, 4.6 x 150 mm, 5 µm particle size
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- Flow Rate: 1.0 mL/min
- Gradient: Binary

- Injection Volume: 10  $\mu$ L
- Column Temperature: 40  $^{\circ}$ C
- Run Time: Approximately 3.0 minutes

#### 2.1.4. Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
  - Ticagrelor: (Specific parent and product ions)
  - Deshydroxyethoxy Ticagrelor: (Specific parent and product ions)
  - **Deshydroxyethoxy Ticagrelor-d7**: (Specific parent and product ions, shifted due to deuteration)

#### 2.1.5. Sample Preparation

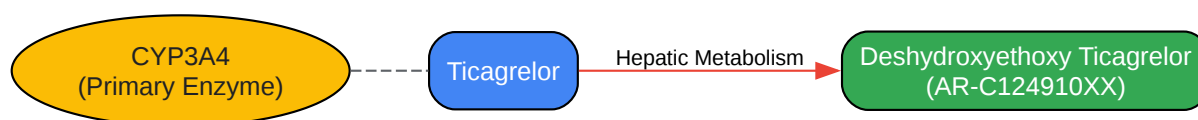
- Pipette 100  $\mu$ L of human plasma into a microcentrifuge tube.
- Add 20  $\mu$ L of the internal standard working solution (**Deshydroxyethoxy Ticagrelor-d7** in methanol).
- Vortex for 30 seconds.
- Add 300  $\mu$ L of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4  $^{\circ}$ C.
- Transfer the supernatant to an HPLC vial for analysis.

**2.1.6. Method Validation** The method should be validated according to ICH guidelines for bioanalytical method validation, assessing parameters such as linearity, accuracy, precision, selectivity, recovery, matrix effect, and stability.

## Mandatory Visualizations

### Metabolic Pathway of Ticagrelor

Ticagrelor is a direct-acting P2Y<sub>12</sub> receptor antagonist that does not require metabolic activation to exert its antiplatelet effect. However, it is metabolized in the liver, primarily by the cytochrome P450 enzyme CYP3A4, to form an active metabolite, Deshydroxyethoxy Ticagrelor (AR-C124910XX). This metabolite is also a potent P2Y<sub>12</sub> receptor antagonist and contributes to the overall antiplatelet activity of the drug.

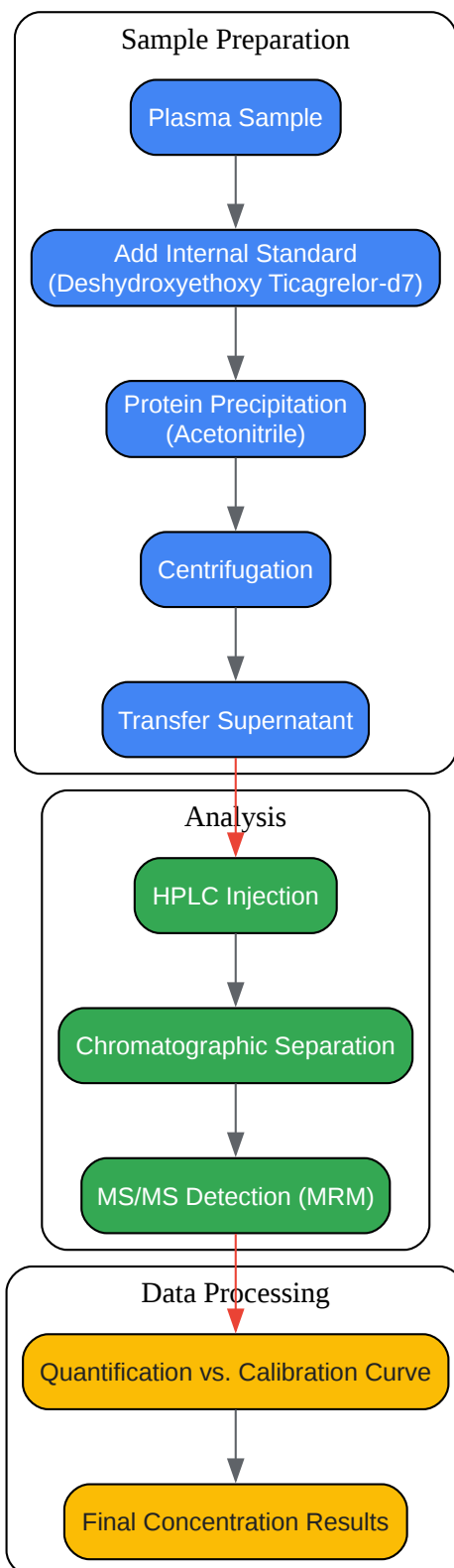


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Figure 1: Metabolic conversion of Ticagrelor.

### Experimental Workflow for Plasma Analysis

The following diagram illustrates the key steps in the experimental workflow for the quantification of Deshydroxyethoxy Ticagrelor in a plasma sample using an internal standard.



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Figure 2: Workflow for plasma sample analysis.

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## References

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